

An In-Depth Technical Guide to Methyltriphenoxysilane: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Methyltriphenoxysilane
CAS No.:	3439-97-2
Cat. No.:	B1594099

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyltriphenoxysilane (CAS No. 3439-97-2) is an organosilicon compound characterized by a central silicon atom bonded to one methyl group and three phenoxy groups. This unique structure imparts a combination of organic and inorganic characteristics, making it a versatile molecule in various scientific and industrial applications. As a member of the silane family, it is primarily recognized for its role as a surface modifier, coupling agent, and a building block in the synthesis of more complex silicone-based materials. This guide provides a comprehensive overview of its fundamental properties, synthesis, reaction mechanisms, and key applications relevant to research and development.

Core Properties of Methyltriphenoxysilane

A thorough understanding of the physicochemical properties of **methyltriphenoxysilane** is essential for its effective application. The key quantitative data for this compound are

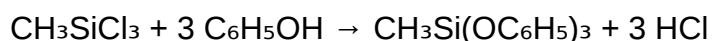
summarized in the table below.

Property	Value
CAS Number	3439-97-2
Molecular Weight	322.44 g/mol
Molecular Formula	C ₁₉ H ₁₈ O ₃ Si
Boiling Point	373.9 °C at 760 mmHg
Density	1.12 g/cm ³ (predicted)
Refractive Index	1.55 (predicted)

Synthesis of Methyltriphenoxysilane

The most common and industrially viable method for the synthesis of **methyltriphenoxysilane** involves the reaction of methyltrichlorosilane with phenol.[1] This reaction is a nucleophilic substitution at the silicon center, where the phenoxy group from phenol displaces the chloride atoms on the methyltrichlorosilane.

The overall reaction can be represented as:

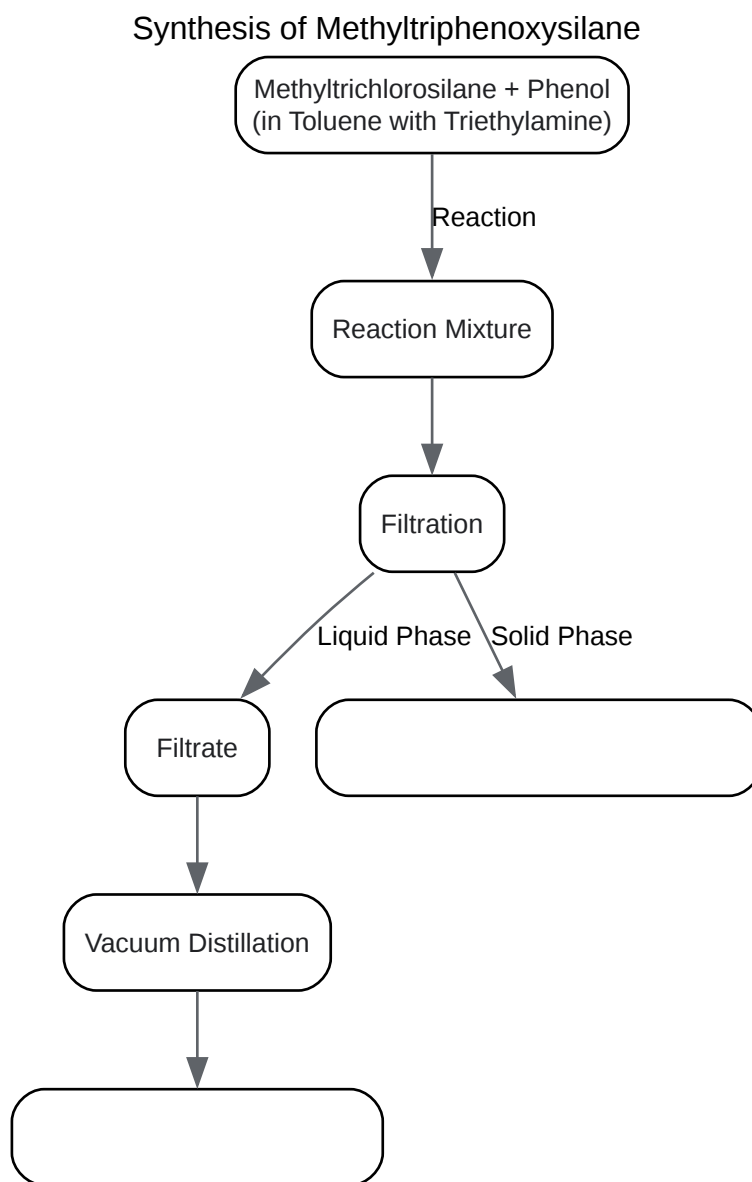


This reaction is typically carried out in the presence of a hydrogen chloride scavenger, such as a tertiary amine (e.g., triethylamine or pyridine), to neutralize the hydrochloric acid byproduct and drive the reaction to completion. The choice of solvent is also critical, with non-polar aprotic solvents like toluene or xylene being commonly used.

Experimental Protocol: Synthesis of Methyltriphenoxysilane

The following is a generalized, step-by-step methodology for the laboratory-scale synthesis of **methyltriphenoxysilane**:

- **Reactor Setup:** A multi-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, a condenser with a gas outlet to a scrubbing system (to neutralize HCl), and a thermometer. The entire apparatus is flushed with an inert gas, such as nitrogen or argon, to maintain anhydrous conditions.
- **Reagent Charging:** Phenol and a suitable solvent (e.g., toluene) are charged into the reaction flask. The mixture is stirred until the phenol is completely dissolved. A hydrogen chloride scavenger (e.g., triethylamine) is then added to the flask.
- **Addition of Methyltrichlorosilane:** Methyltrichlorosilane is added dropwise to the stirred solution from the dropping funnel. The addition rate is controlled to maintain the reaction temperature within a specified range, typically between 25-50 °C, to manage the exothermic nature of the reaction.
- **Reaction:** After the addition is complete, the reaction mixture is stirred for several hours at a slightly elevated temperature (e.g., 60-80 °C) to ensure the reaction goes to completion.
- **Workup:** The reaction mixture is cooled to room temperature. The precipitated amine hydrochloride salt is removed by filtration.
- **Purification:** The filtrate is then subjected to vacuum distillation to remove the solvent and isolate the crude **methyltriphenoxysilane**. Further purification can be achieved by fractional distillation under high vacuum to obtain the final product of high purity.



[Click to download full resolution via product page](#)

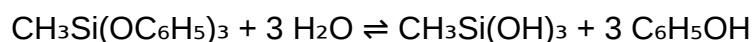
Caption: A flowchart illustrating the key steps in the synthesis and purification of **methyltriphenoxysilane**.

Reaction Mechanisms: Hydrolysis and Condensation

A key aspect of silane chemistry is the susceptibility of the alkoxy or aryloxy groups to hydrolysis, followed by the condensation of the resulting silanols.^{[2][3][4][5][6]} This process is

fundamental to the application of **methyltriphenoxysilane** as a coupling agent and in the formation of silicone networks.

Hydrolysis: In the presence of water, the phenoxy groups of **methyltriphenoxysilane** can be hydrolyzed to form methylsilanetriol and phenol. This reaction can be catalyzed by either acids or bases.

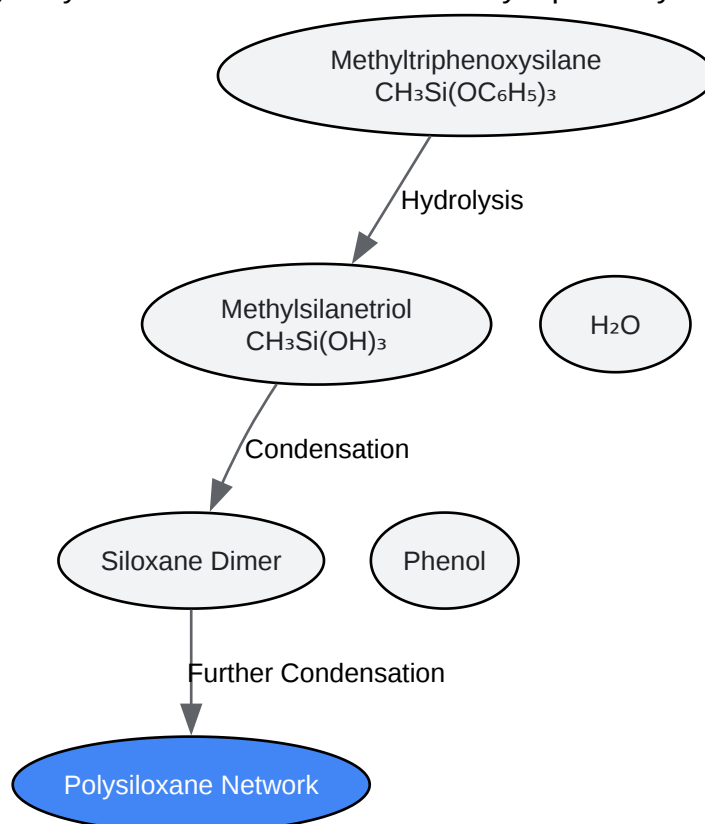


Condensation: The newly formed methylsilanetriol is unstable and readily undergoes self-condensation or co-condensation with other hydroxyl-containing species (such as on the surface of an inorganic filler) to form stable siloxane bonds (-Si-O-Si-).



This condensation process can continue to form a cross-linked polysiloxane network.

Hydrolysis and Condensation of Methyltriphenoxysilane



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Methyltrichlorosilane - Wikipedia \[en.wikipedia.org\]](#)
- [2. brinkerlab.unm.edu \[brinkerlab.unm.edu\]](#)
- [3. scispace.com \[scispace.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. afinitica.com \[afinitica.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyltriphenoxysilane: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594099/docs#an-in-depth-technical-guide-to-methyltriphenoxysilane-properties-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)